

2-(Furan-2-yl)-2-oxoacetic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 2-(Furan-2-yl)-2-oxoacetic acid

Cat. No.: B138613

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Technical Guide: 2-(Furan-2-yl)-2-oxoacetic Acid

An In-depth Profile for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-(Furan-2-yl)-2-oxoacetic acid**, a key intermediate in various synthetic processes, particularly within the pharmaceutical industry. This document outlines its chemical properties, a representative synthesis protocol, and its primary applications.

Chemical Identity and Properties

2-(Furan-2-yl)-2-oxoacetic acid, also known as 2-furylglyoxylic acid, is a crucial building block in organic synthesis. Its chemical structure consists of a furan ring attached to an alpha-keto acid moiety. This arrangement of functional groups makes it a versatile reagent in the synthesis of more complex molecules.

Below is a summary of its key quantitative data:

| Property | Value | References |
|-------------------|--|---|
| CAS Number | 1467-70-5 | [1] [2] [3] [4] |
| Molecular Formula | C ₆ H ₄ O ₄ | [1] [2] |
| Molecular Weight | 140.09 g/mol | [1] [2] |
| Melting Point | 92-97 °C | [1] [5] |
| Boiling Point | 235 °C at 760 mmHg | [1] [5] |
| Appearance | Light brown to brown solid | [5] |

Synthesis Protocol: One-Pot Reaction

A notable and efficient method for synthesizing **2-(Furan-2-yl)-2-oxoacetic acid** is a one-pot reaction utilizing readily available starting materials.[\[2\]](#) This approach avoids the isolation of intermediates, thereby streamlining the production process and potentially increasing overall yield.

Materials:

- Furfural
- Nitromethane
- A suitable copper salt (e.g., copper acetate)
- Methanol
- Acetic Acid
- Water
- Hydrochloric Acid

Methodology:

- **Step 1: Initial Reaction:** The synthesis begins with the reaction of furfural and nitromethane under specific conditions. The molar quantities of the reactants are carefully measured to ensure optimal conversion.
- **Step 2: In-situ Conversion:** Following the initial reaction, acetic acid and a copper salt are introduced directly into the reaction mixture. The solvent system is adjusted to a specific ratio of methanol, acetic acid, and water (e.g., 1:1:4 by volume). The reaction is then heated to a specific temperature (e.g., 90°C) for a set duration (e.g., 3 hours) to facilitate the conversion to **2-(Furan-2-yl)-2-oxoacetic acid**.[\[2\]](#)
- **Work-up and Isolation:** Upon completion, the reaction mixture is cooled to room temperature. The volatile components, such as acetic acid and methanol, are removed using a rotary evaporator. This process results in a suspension containing the desired product. The pH of the resulting solution is then adjusted to 3 with hydrochloric acid to fully precipitate the **2-(Furan-2-yl)-2-oxoacetic acid**. The final product can then be collected and purified.

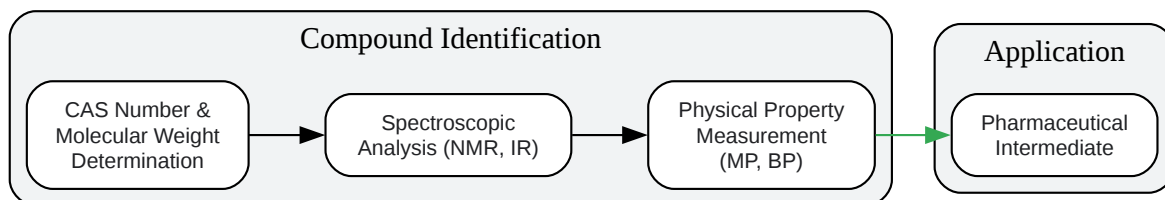
Key Applications in Research and Development

2-(Furan-2-yl)-2-oxoacetic acid is a valuable intermediate in the synthesis of a variety of organic compounds.[\[5\]](#) Its primary applications are found in:

- **Pharmaceutical Synthesis:** It is a critical intermediate in the production of certain antibiotics, such as Cefuroxime.[\[2\]](#)
- **Agrochemicals:** The compound serves as a precursor for various agrochemical products.[\[5\]](#)
- **Material Science:** It is used in the synthesis of polymers, including polyesters and polyamides.[\[5\]](#)
- **Specialty Chemicals:** The reactivity of **2-(Furan-2-yl)-2-oxoacetic acid** makes it suitable for the production of various dyes and pigments.[\[5\]](#)

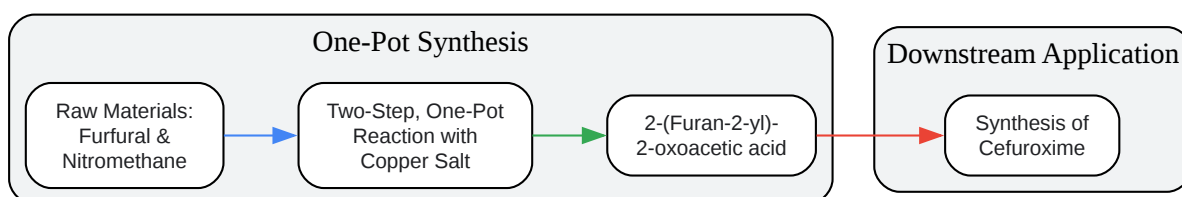
Visualized Workflow and Synthesis Pathway

The following diagrams illustrate the logical workflow for the characterization and synthesis of **2-(Furan-2-yl)-2-oxoacetic acid**.



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Caption: Logical workflow for the characterization of **2-(Furan-2-yl)-2-oxoacetic acid**.



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Caption: Simplified workflow of the one-pot synthesis and a key application.

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